

# A Comparative Guide to the Chemical Properties of 1-Ethoxyethanol and 2-Ethoxyethanol

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## Compound of Interest

Compound Name: 1-Ethoxyethanol

Cat. No.: B8670636

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the chemical and physical properties of two isomers of ethoxyethanol: **1-ethoxyethanol** and 2-ethoxyethanol. The information presented is intended to assist researchers, scientists, and professionals in the drug development field in understanding the key differences between these two compounds. This document summarizes available quantitative data, outlines experimental protocols for property determination, and includes visualizations of their synthesis pathways.

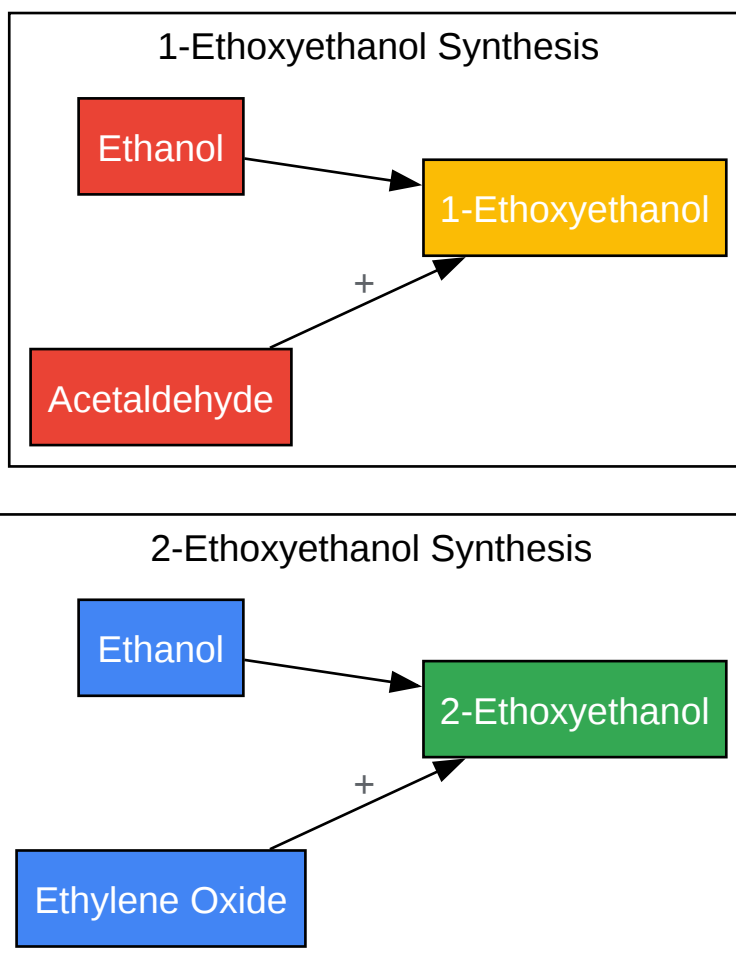
## Comparison of Chemical and Physical Properties

The following table summarizes the known chemical and physical properties of **1-ethoxyethanol** and 2-ethoxyethanol. It is important to note that while extensive experimental data is available for 2-ethoxyethanol, a widely used industrial solvent, much of the data for **1-ethoxyethanol** is based on computational models due to its limited commercial availability and research focus.

Property	1-Ethoxyethanol	2-Ethoxyethanol
CAS Number	7518-70-9[1][2][3]	110-80-5[4][5]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub> [1][2][6]	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub> [4][5]
Molecular Weight	90.12 g/mol [1][2][6]	90.122 g·mol <sup>-1</sup> [4][5]
Appearance	-	Clear, colorless liquid[4][5]
Odor	-	Sweet, ether-like[4][5]
Density	No experimental data available	0.930 g/cm <sup>3</sup> (liquid)[4][5]
Melting Point	No experimental data available	-70 °C (-94 °F; 203 K)[4][5]
Boiling Point	No experimental data available	135 °C (275 °F; 408 K)[4][5]
Solubility in water	-	Miscible[4][5]
Vapor Pressure	-	4 mmHg (20°C)[4]
Flash Point	No experimental data available	44 °C (111 °F; 317 K)[5]
LogP (Computed)	0.36120[1]	-

## Synthesis of Ethoxyethanol Isomers

The primary industrial production method for 2-ethoxyethanol involves the reaction of ethylene oxide with ethanol.[4][7] In contrast, a potential synthesis route for **1-ethoxyethanol** involves the reaction of ethanol with acetaldehyde.



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**Caption:** Synthesis pathways for 2-Ethoxyethanol and **1-Ethoxyethanol**.

## Experimental Protocols

Precise determination of the chemical and physical properties of compounds like **1-ethoxyethanol** and 2-ethoxyethanol is crucial for their application in research and development. Below are detailed experimental protocols for determining density and boiling point, which are fundamental properties for characterizing liquid compounds.

### Determination of Density of a Liquid

Objective: To accurately measure the density of a liquid sample.

Materials:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Analytical balance
- Thermometer
- Liquid sample (**1-ethoxyethanol** or 2-ethoxyethanol)
- Beaker

Procedure:

- Ensure the graduated cylinder is clean and completely dry.
- Place the empty graduated cylinder on the analytical balance and tare the balance to zero.
- Carefully pour a known volume of the liquid sample (e.g., 20 mL) into the graduated cylinder. Record the exact volume.
- Place the graduated cylinder containing the liquid back on the tared analytical balance and record the mass of the liquid.
- Measure and record the temperature of the liquid using a thermometer.
- Calculate the density of the liquid using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .
- Repeat the measurement at least two more times and calculate the average density to ensure accuracy.

## Determination of Boiling Point of a Liquid (Thiele Tube Method)

Objective: To determine the boiling point of a liquid sample using a small quantity.

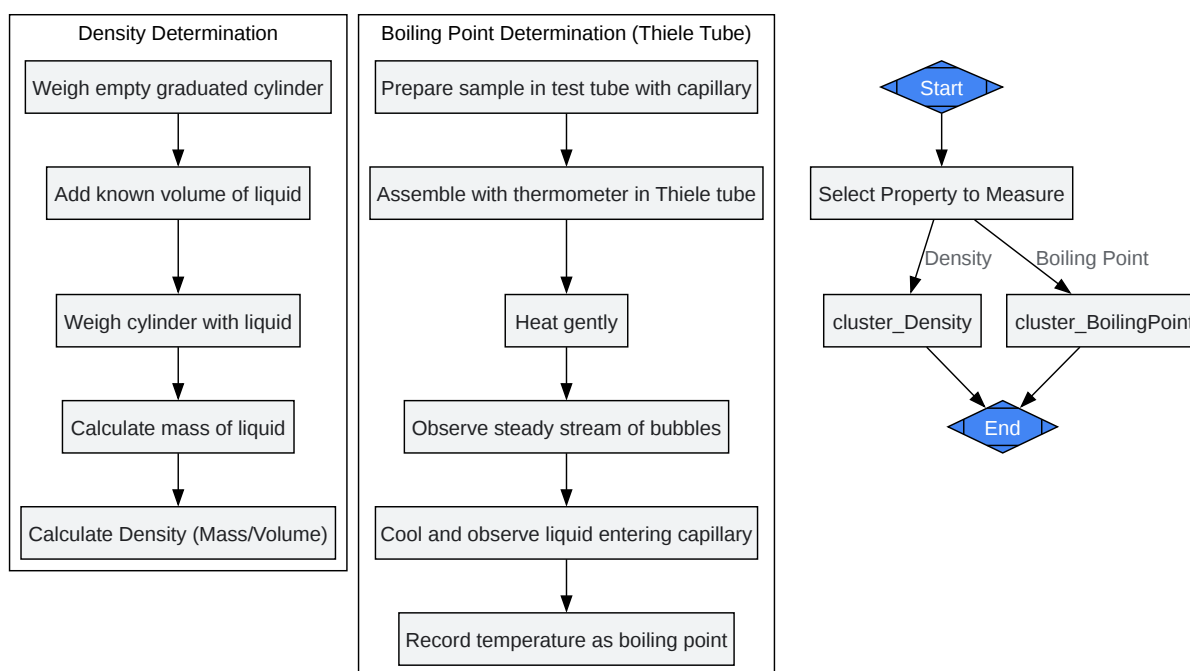
Materials:

- Thiele tube

- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or oil bath)
- Liquid sample (**1-ethoxyethanol** or 2-ethoxyethanol)
- Stand and clamp

Procedure:

- Fill the small test tube with the liquid sample to a depth of about 1-2 cm.
- Place the capillary tube, with the open end downwards, into the liquid in the test tube.
- Attach the test tube to the thermometer using a rubber band or a small piece of wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Clamp the Thiele tube to a stand and insert the thermometer and test tube assembly into the Thiele tube, ensuring the side arm is not blocked. The heat-transfer fluid in the Thiele tube should be above the level of the liquid in the test tube.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube. Record this temperature.
- For accuracy, the determination should be repeated with a fresh sample.



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**Caption:** General experimental workflows for determining density and boiling point.

## Safety and Handling

**2-Ethoxyethanol:** This compound is known to be flammable and harmful if swallowed or inhaled. It is also suspected of damaging fertility or the unborn child. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn

when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

**1-Ethoxyethanol:** Due to the limited availability of specific toxicity data, it is prudent to handle **1-ethoxyethanol** with the same level of caution as 2-ethoxyethanol. Assume it is flammable and potentially harmful, and take all necessary safety precautions.

## Conclusion

This guide highlights the current state of knowledge regarding the chemical properties of **1-ethoxyethanol** and 2-ethoxyethanol. While 2-ethoxyethanol is a well-characterized compound, there is a clear need for further experimental investigation into the physical and chemical properties of **1-ethoxyethanol** to enable a more complete and direct comparison. The provided experimental protocols offer a starting point for researchers to obtain this valuable data, which is essential for the safe and effective use of these compounds in scientific and industrial applications.

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